

# Essential Safety and Operational Guide for Handling 3-Methyl-L-Histidine

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## Compound of Interest

Compound Name: 3-Methyl-L-Histidine

Cat. No.: B555446

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the handling of **3-Methyl-L-Histidine**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **3-Methyl-L-Histidine**
- Synonyms: 3-Methylhistidine, 3MH
- CAS Number: 368-16-1[1]
- EC Number: 206-704-6[1]

Hazard Identification and Precautionary Measures:

**3-Methyl-L-Histidine** is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2] Therefore, adherence to the following precautionary statements is crucial.

Precautionary Statements:

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1] Wash thoroughly after handling.[1] Use only outdoors or in a well-ventilated area.[1] Wear protective gloves,

protective clothing, eye protection, and face protection.[1]

- Response:
  - If on skin: Wash with plenty of water.[1] If skin irritation occurs, get medical help.[1] Take off contaminated clothing and wash it before reuse.[1]
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
  - If inhaled: Remove person to fresh air and keep comfortable for breathing.[1] Get medical help if you feel unwell.[1]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[1] Store locked up.[1]
- Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1]

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **3-Methyl-L-Histidine**.

| PPE Category           | Specification  |
|------------------------|--|
| Eye/Face Protection    | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[3]</a> <a href="#">[4]</a>  |
| Skin Protection        | Wear fire/flammable resistant and impervious clothing. Handle with gloves that have been inspected prior to use. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. <a href="#">[1]</a> |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator. A dust mask of type N95 (US) is also a suitable option.<br><a href="#">[1]</a> <a href="#">[5]</a>   |

## Operational Plan: Step-by-Step Guidance

This section provides a procedural workflow for the safe handling of **3-Methyl-L-Histidine** from receipt to use.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a tightly closed state in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[1\]](#)

### 2. Handling and Use:

- Conduct all handling in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)

- Wear the appropriate personal protective equipment as detailed in the table above.
- Avoid contact with skin and eyes.[\[1\]](#)
- Use non-sparking tools to prevent ignition sources.[\[1\]](#)

### 3. Spill Management:

- In case of a spill, ensure adequate ventilation and evacuate personnel to a safe area.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Use personal protective equipment, including chemical impermeable gloves, during cleanup.[\[1\]](#)
- Collect the spilled material and place it in a suitable, closed container for disposal.[\[1\]](#)
- Prevent the chemical from entering drains.[\[1\]](#)

## Disposal Plan

Proper disposal of **3-Methyl-L-Histidine** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Collection:

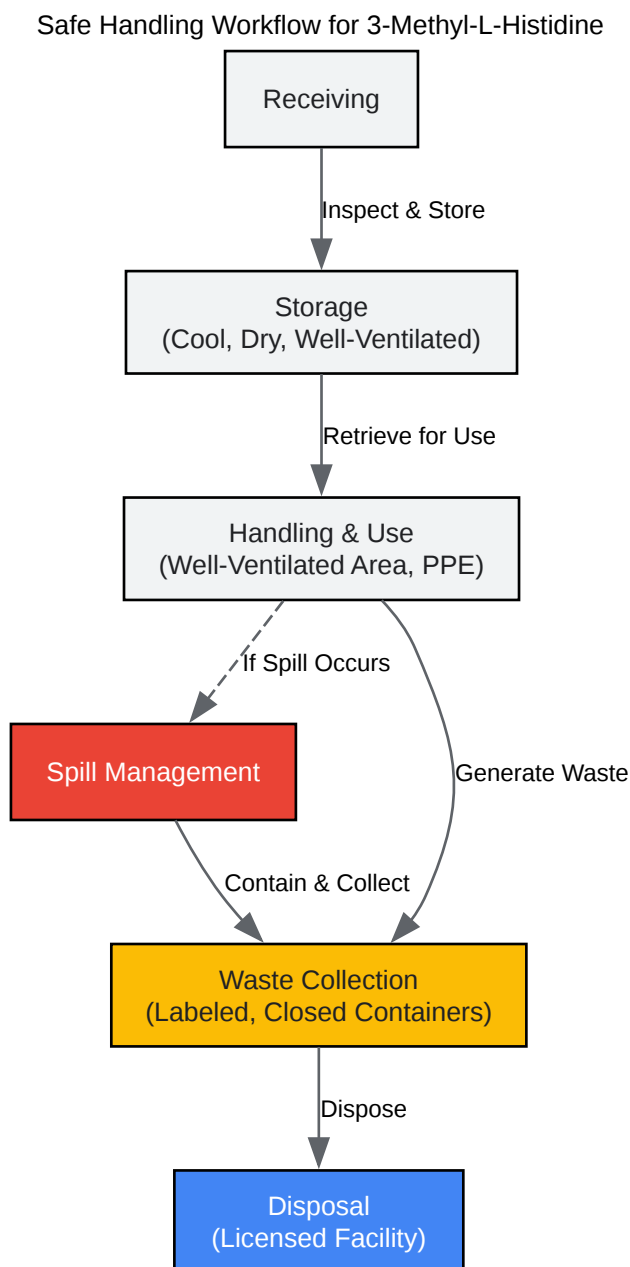
- Collect waste material in suitable and closed containers labeled for chemical waste.[\[1\]](#)
- Do not mix with other waste. Leave chemicals in their original containers if possible.

### 2. Disposal Procedure:

- Dispose of the contents and container at an appropriate treatment and disposal facility in accordance with all applicable local, state, and federal regulations.[\[1\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[4\]](#)
- Handle uncleaned containers in the same manner as the product itself.

## Workflow Visualization

The following diagram illustrates the key stages of the safe handling workflow for **3-Methyl-L-Histidine**.



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Caption: Workflow for handling **3-Methyl-L-Histidine**.

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